

Application Note: Spectrophotometric Determination of Fenoxaprop-p-ethyl in Grain Samples

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Compound of Interest

Compound Name: Fenoxaprop, (-)-

CAS No.: 113776-21-9

Cat. No.: B15722565

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Introduction

Fenoxaprop-p-ethyl is a selective post-emergence herbicide widely used for the control of annual and perennial grass weeds in various crops, including wheat, barley, and rice.^{[1][2]} Monitoring its residue levels in grain is crucial to ensure food safety and compliance with regulatory limits. While chromatographic methods are common for pesticide residue analysis, spectrophotometry offers a simple, cost-effective, and rapid alternative for routine screening. This application note details two sensitive spectrophotometric methods for the quantification of fenoxaprop-p-ethyl in grain samples.

The first method is based on the acid hydrolysis of fenoxaprop-p-ethyl, followed by the formation of a yellow-colored charge-transfer complex with iron (II).^{[1][3]} The second method involves the conversion of fenoxaprop-p-ethyl into hydroxamic acid, which then forms a red-colored complex with iron (III).^{[4][5]} Both methods have been successfully applied to the analysis of fenoxaprop-p-ethyl in wheat and barley.^{[1][5]}

Principle of the Methods

Method 1: Acid Hydrolysis and Complexation with Fe(II)

Fenoxaprop-p-ethyl undergoes acid hydrolysis to yield 6-chloro-2,3-dihydrobenzoxazol-2-one (CDHB) and ethyl 2-(4-hydroxyphenoxy) propionate (EHPP). The resulting CDHB product then reacts with ferrous iron (Fe(II)) to form a stable yellow-colored complex, which is quantified spectrophotometrically at its wavelength of maximum absorbance (λ_{max}) of 430 nm.[\[1\]](#)[\[3\]](#)

Method 2: Derivatization to Hydroxamic Acid and Complexation with Fe(III)

In an alkaline medium, fenoxaprop-p-ethyl is reacted with hydroxylamine hydrochloride to form a hydroxamic acid derivative. This derivative subsequently chelates with ferric iron (Fe(III)) to produce a distinct red-colored tris-iron hydroxamate complex. The absorbance of this complex is measured at its λ_{max} of 500 nm.[\[4\]](#)[\[5\]](#)

Quantitative Data Summary

The analytical performance of the two spectrophotometric methods is summarized in the tables below for easy comparison.

Table 1: Method 1 - Acid Hydrolysis and Fe(II) Complexation

Parameter	Value	Reference
Wavelength (λ_{max})	430 nm	[1] [3]
Linear Range	2 - 24 $\mu\text{g/mL}$	[1] [3]
Molar Absorptivity	$4.2 \times 10^4 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	[1] [3]
Limit of Detection (LOD)	0.20 $\mu\text{g/mL}$	[1] [3]
Limit of Quantification (LOQ)	0.67 $\mu\text{g/mL}$	[1] [3]
Recovery in Wheat	$98.0 \pm 0.30 \%$	[1]
Recovery in Barley	$94.0 \pm 0.92 \%$	[1]

Table 2: Method 2 - Hydroxamic Acid Derivatization and Fe(III) Complexation

Parameter	Value	Reference
Wavelength (λ_{max})	500 nm	[4][5]
Linear Range	1.0 - 20.0 $\mu\text{g/mL}$	[4][5]
Molar Absorptivity	$1.81 \times 10^4 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	[4][5]
Limit of Detection (LOD)	$0.29 \pm 0.1 \mu\text{g/mL}$	[4]
Limit of Quantification (LOQ)	$0.96 \pm 0.1 \mu\text{g/mL}$	[4]
Recovery in Wheat	$88.0 \pm 1.7 \%$ to $92.0 \pm 1.0 \%$	[5]
Recovery in Barley	$88.0 \pm 1.7 \%$ to $92.0 \pm 1.0 \%$	[5]

Experimental Protocols

General Sample Preparation (Extraction)

- Homogenization: Take a representative 10 g sample of homogenized grain (wheat or barley). [1]
- Extraction: Transfer the sample to a flask and add 50 mL of acetone.[1] Methanol can also be used as an extraction solvent.[5]
- Sonication: Sonicate the mixture for 30 minutes at ambient temperature.[1]
- Filtration: Filter the extract through filter paper to remove solid particles.[1]
- Fortification (for recovery studies): For recovery experiments, known concentrations of standard fenoxaprop-p-ethyl solution (e.g., 5, 10, and 15 $\mu\text{g/g}$) can be added to blank grain samples.[1] The samples are then left at room temperature for approximately 6 hours to allow for solvent evaporation before proceeding with the extraction.[1]

Protocol for Method 1: Acid Hydrolysis and Fe(II) Complexation

Reagents:

- Standard fenoxaprop-p-ethyl solution (1000 µg/mL): Dissolve 0.1 g of fenoxaprop-p-ethyl standard in ethanol and dilute to 100 mL.[1]
- Ferrous sulfate solution (1000 µg/mL): Dissolve 0.1 g of ferrous sulfate in deionized water and dilute to 100 mL.[1]
- Acetate buffer (pH 4): Prepare by mixing appropriate volumes of 0.2 M acetic acid and 0.2 M sodium acetate solutions.[1]
- Hydrochloric acid (0.4 M)
- All chemicals should be of analytical reagent grade.[1]

Procedure:

- Hydrolysis: Take an aliquot of the grain extract and add 0.4 M hydrochloric acid. Heat the solution to facilitate the acid hydrolysis of fenoxaprop-p-ethyl.
- Complexation: To the hydrolyzed sample, add the ferrous sulfate solution and the acetate buffer (pH 4).
- Measurement: Allow the color to develop and measure the absorbance of the resulting yellow complex at 430 nm using a UV-Vis spectrophotometer against a reagent blank.[1][3]
- Quantification: Prepare a calibration curve using standard solutions of fenoxaprop-p-ethyl (ranging from 2-24 µg/mL) subjected to the same hydrolysis and complexation procedure.[1] Determine the concentration of fenoxaprop-p-ethyl in the sample from the calibration curve.

Protocol for Method 2: Hydroxamic Acid Derivatization and Fe(III) Complexation

Reagents:

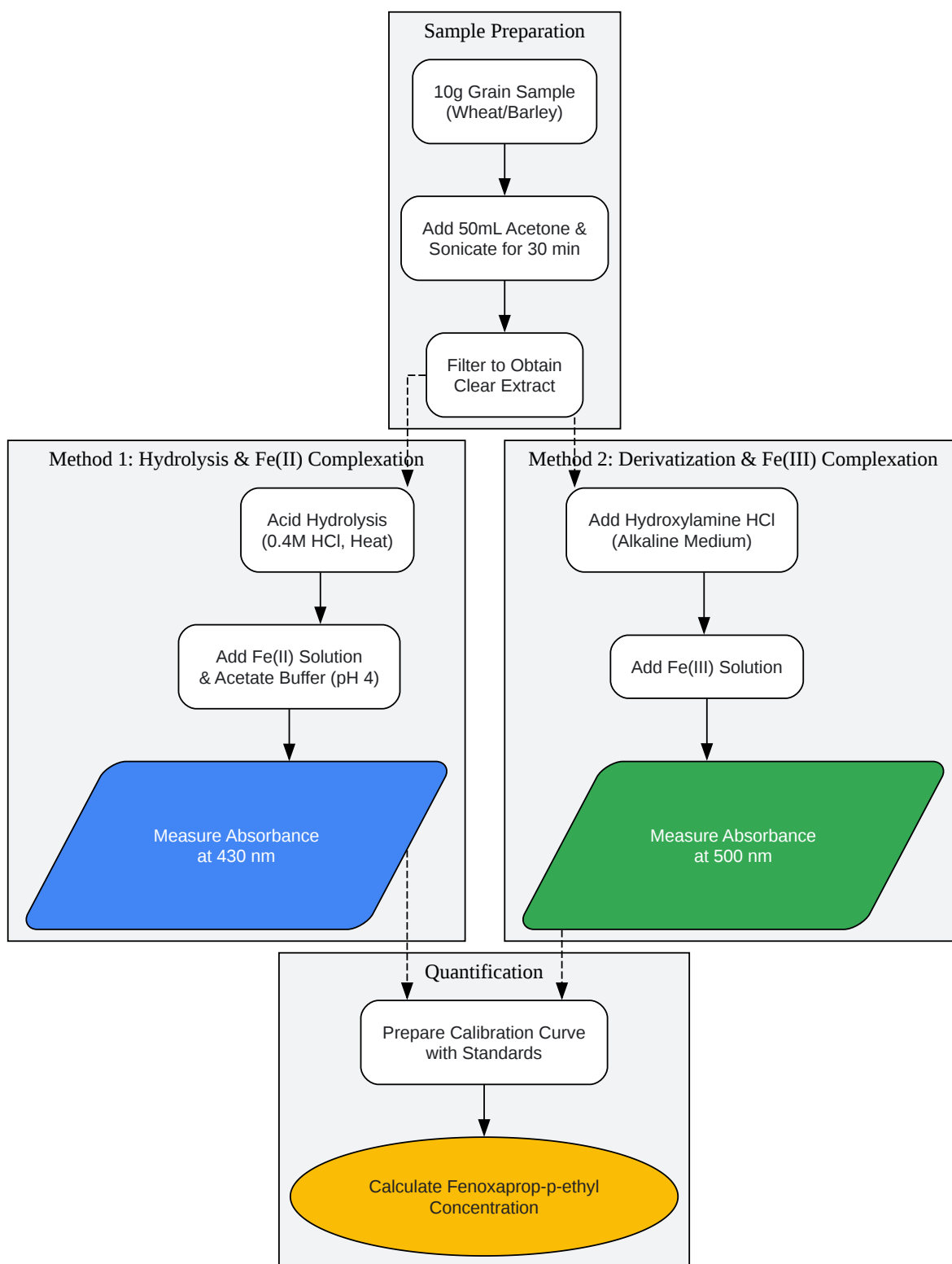
- Standard fenoxaprop-p-ethyl solution (350 µg/mL): Dissolve 0.035 g of fenoxaprop-p-ethyl standard in methanol and dilute to 100 mL.[5]

- Hydroxylamine hydrochloride solution (0.5 M): Dissolve 3.475 g of hydroxylamine hydrochloride in methanol and dilute to 100 mL.[5]
- Sodium hydroxide solution
- Iron (III) solution
- Methanol
- All chemicals should be of analytical reagent grade.

Procedure:

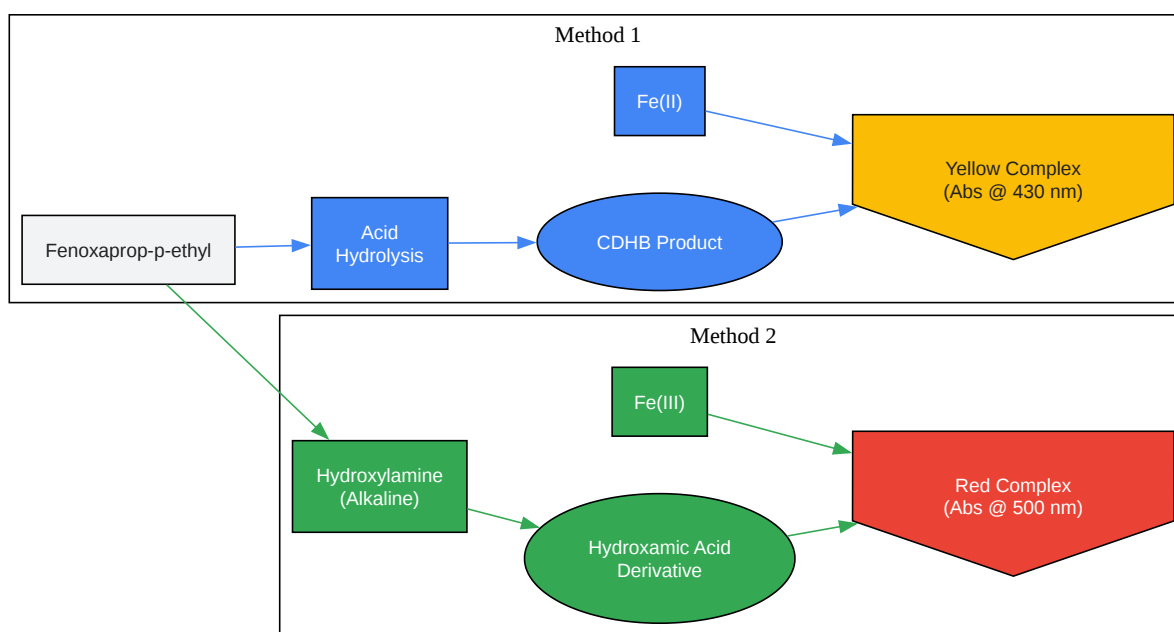
- Derivatization: Take an aliquot of the grain extract and add hydroxylamine hydrochloride solution in an alkaline medium (adjusted with sodium hydroxide) to convert fenoxaprop-p-ethyl to its hydroxamic acid derivative.
- Complexation: Add the iron (III) solution to the hydroxamic acid derivative to form the red-colored tris-iron hydroxamate complex.[4][5]
- Measurement: Measure the absorbance of the red complex at 500 nm using a UV-Vis spectrophotometer against a reagent blank.[4][5]
- Quantification: Construct a calibration curve with standard solutions of fenoxaprop-p-ethyl (ranging from 1.0-20.0 µg/mL) that have undergone the same derivatization and complexation steps.[4][5] Calculate the concentration in the unknown sample using this curve.

Workflow and Pathway Diagrams



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Caption: Experimental workflow for the spectrophotometric determination of fenoxaprop-p-ethyl in grain.



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